

An In-depth Technical Guide to Key Reactions of the Ketone Functional Group

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Compound of Interest

Compound Name: 4'-tert-Butylacetophenone

CAS No.: 43133-94-4

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the core reactions involving the ketone functional group, a cornerstone in organic synthesis and medicinal chemistry. The unique reactivity of the carbonyl group in ketones allows for a diverse array of transformations, making it a critical synthon in the construction of complex molecules, including active pharmaceutical ingredients (APIs). This document details the mechanisms, experimental protocols, and quantitative data for key ketone reactions, presented in a format tailored for professionals in the scientific research and drug development fields.

Spectroscopic Characterization of Ketones

The identification and characterization of ketones are routinely performed using spectroscopic methods, primarily Infrared (IR) and Nuclear Magnetic Resonance (NMR) spectroscopy.

1.1. Infrared (IR) Spectroscopy

The most prominent feature in the IR spectrum of a ketone is the strong carbonyl (C=O) stretching absorption. The position of this band is sensitive to the molecular structure.

Type of Ketone	C=O Stretch Frequency (cm ⁻¹)
Saturated aliphatic ketones	~1715
α,β-Unsaturated ketones	1685-1660
Aromatic ketones	1690-1680
Cyclic ketones (Cyclohexanone)	~1715
Cyclic ketones (Cyclopentanone)	~1750
Cyclic ketones (Cyclobutanone)	~1785

1.2. Nuclear Magnetic Resonance (NMR) Spectroscopy

- ¹³C NMR: The carbonyl carbon of a ketone is highly deshielded and appears in a characteristic downfield region of the ¹³C NMR spectrum, typically between 190 and 220 ppm.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- ¹H NMR: While ketones do not have a proton directly attached to the carbonyl group, the protons on the α-carbon(s) are deshielded and typically resonate in the range of 2.0-2.5 ppm.

Carbon Environment	¹³ C Chemical Shift (ppm)
C=O (Ketone)	205 - 220 [1]
C=O (Aldehyde)	190 - 200 [1]
C=O (Acid & Ester)	170 - 185 [1]
Aromatic C	125 - 150 [1]
Alkene C=C	110 - 140
Alkyne C≡C	70 - 90
C-O (Alcohol, Ether)	50 - 90
Alkyl C	10 - 50

Nucleophilic Addition Reactions

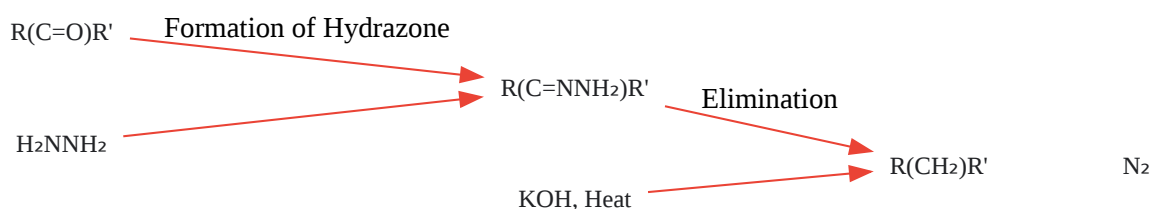
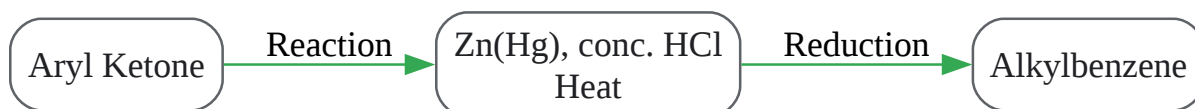
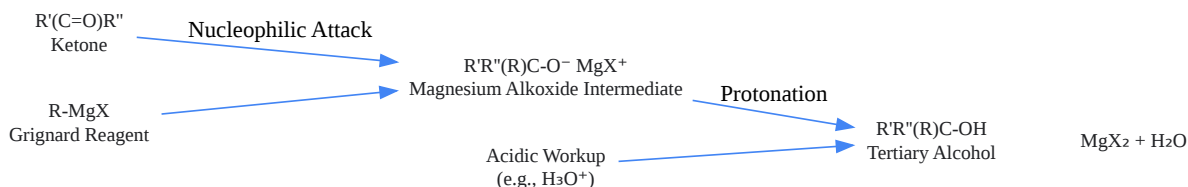
The quintessential reaction of ketones is nucleophilic addition to the carbonyl carbon. The polarization of the C=O bond renders the carbon atom electrophilic and susceptible to attack by nucleophiles.

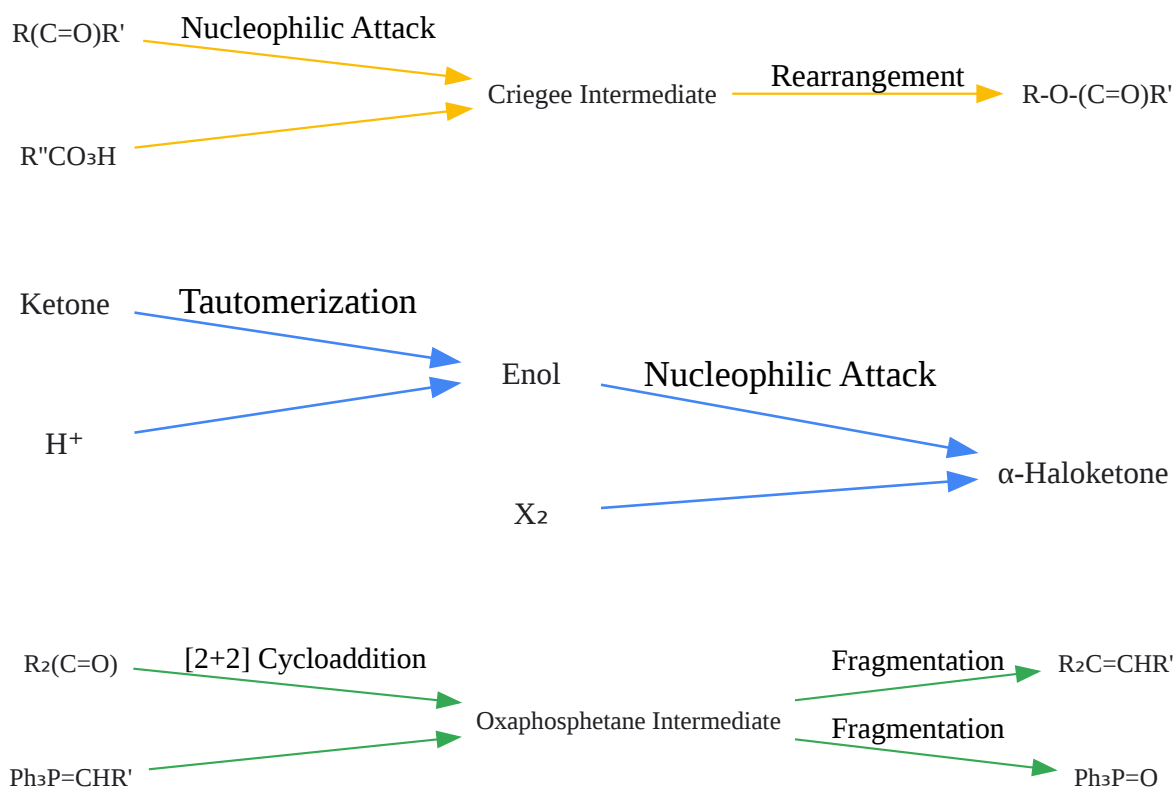
Grignard Reaction

The addition of Grignard reagents (R-MgX) to ketones is a powerful method for forming carbon-carbon bonds and synthesizing tertiary alcohols.[4][5]

Mechanism:

The reaction proceeds through the nucleophilic attack of the carbanionic portion of the Grignard reagent on the electrophilic carbonyl carbon, forming a tetrahedral magnesium alkoxide intermediate. Subsequent acidic workup protonates the alkoxide to yield the tertiary alcohol.





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